

Elomotecan Hydrochloride: Core Properties & Structure

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Compound Focus: Elomotecan hydrochloride

CAS No.: 220997-99-9

Cat. No.: S548613

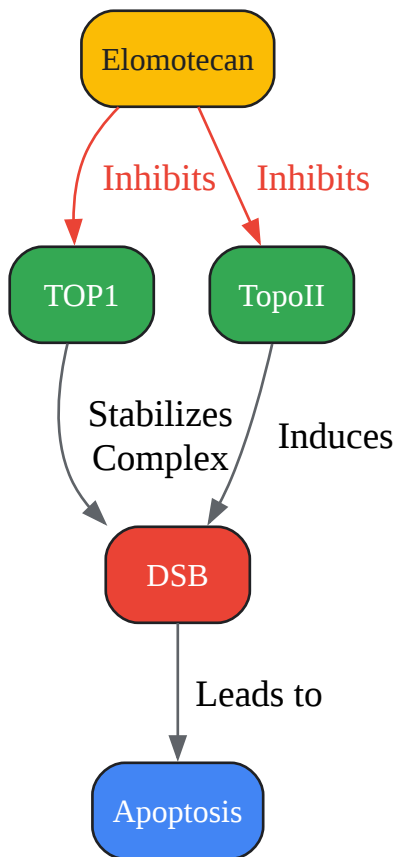
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The following table consolidates the key identified physicochemical and biological properties of **Elomotecan hydrochloride**.

Property	Details
Drug Type	Small molecule drug [1]
Synonyms	Elomotecan; BN 80927 [1] [2]
CAS Registry No.	220998-10-7 (Elomotecan); 220997-99-9 (Elomotecan hydrochloride) [1] [2]
Molecular Formula	$C_{29}H_{32}ClN_3O_4$ (Elomotecan); $C_{29}H_{32}N_3O_4Cl \cdot HCl$ (Hydrochloride salt) [1] [2]
Molecular Weight	558.49602 g/mol [2]
Mechanism of Action	Dual inhibitor of Topoisomerase I (TOP1) and Topoisomerase II (Top II) [1] [2]
Highest Phase	Phase 1 (as of May 2025) [1]
Therapeutic Area	Neoplasms / Cancer [1]
Appearance	White to off-white solid powder [2]

Property	Details
Storage	Powder: -20°C (3 years) or 4°C (2 years); In solvent: -80°C (6 months) or -20°C (1 month) [2]

The simplified molecular structure and its proposed mechanism of action can be visualized in the following diagram.



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Figure 1: Proposed dual inhibition of topoisomerase I and II by Elomotecan, leading to DNA damage and cancer cell death.

Experimental Research Considerations

For researchers working with this compound, here are some practical notes on its handling and biological context.

- **Solubility and Formulation** [2]:
 - **In Vitro**: The compound may dissolve in **DMSO**. Other solvents like water, ethanol, or DMF can be tried with minimal product to avoid loss.
 - **In Vivo**: Several injection formulations are suggested for in vivo studies, commonly involving mixtures of DMSO, PEG300, Tween 80, and saline. For oral administration, suspension in 0.5% carboxymethylcellulose sodium (CMC Na) is a typical method.
- **Background on Camptothecin Analogs**: Elomotecan is a camptothecin analog [2]. Camptothecins are a class of natural product-derived anticancer agents that function as specific inhibitors of topoisomerase I [3] [4]. They stabilize the transient complex between topoisomerase I and DNA (the "cleavable complex"), which converts single-strand breaks into irreversible double-strand breaks during DNA replication, ultimately triggering cell death [3].

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